

N-Ethyl-N-methylpropionamide-PEG1-Br CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Ethyl-N-methylpropionamide-PEG1-Br*

Cat. No.: *B11873139*

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In-Depth Technical Guide: N-Ethyl-N-methylpropionamide-PEG1-Br

For Researchers, Scientists, and Drug Development Professionals

Core Compound Details: N-Ethyl-N-methylpropionamide-PEG1-Br

N-Ethyl-N-methylpropionamide-PEG1-Br is a monofunctional, PEG-based linker primarily utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Its structure incorporates a propionamide group and a single polyethylene glycol (PEG) unit, terminating in a bromine atom. This terminal bromide serves as a reactive handle for conjugation to other molecules, typically a ligand for a target protein of interest (POI) or an E3 ubiquitin ligase. The PEG component enhances the solubility and pharmacokinetic properties of the resulting PROTAC molecule.

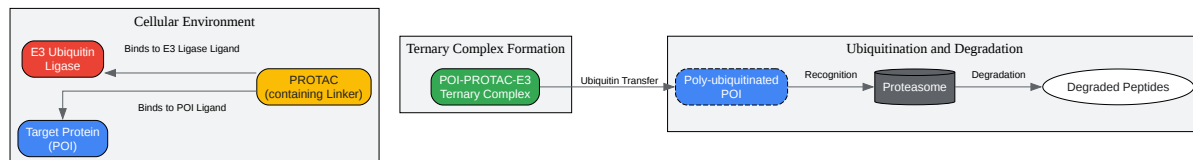
Property	Value	Source
CAS Number	1695856-63-3	[1]
Molecular Weight	238.12 g/mol	[1]
Molecular Formula	C8H16BrNO2	[1]
Storage (Powder)	2 years at -20°C	
Storage (in DMSO)	2 weeks at 4°C	
Storage (in DMSO)	6 months at -80°C	

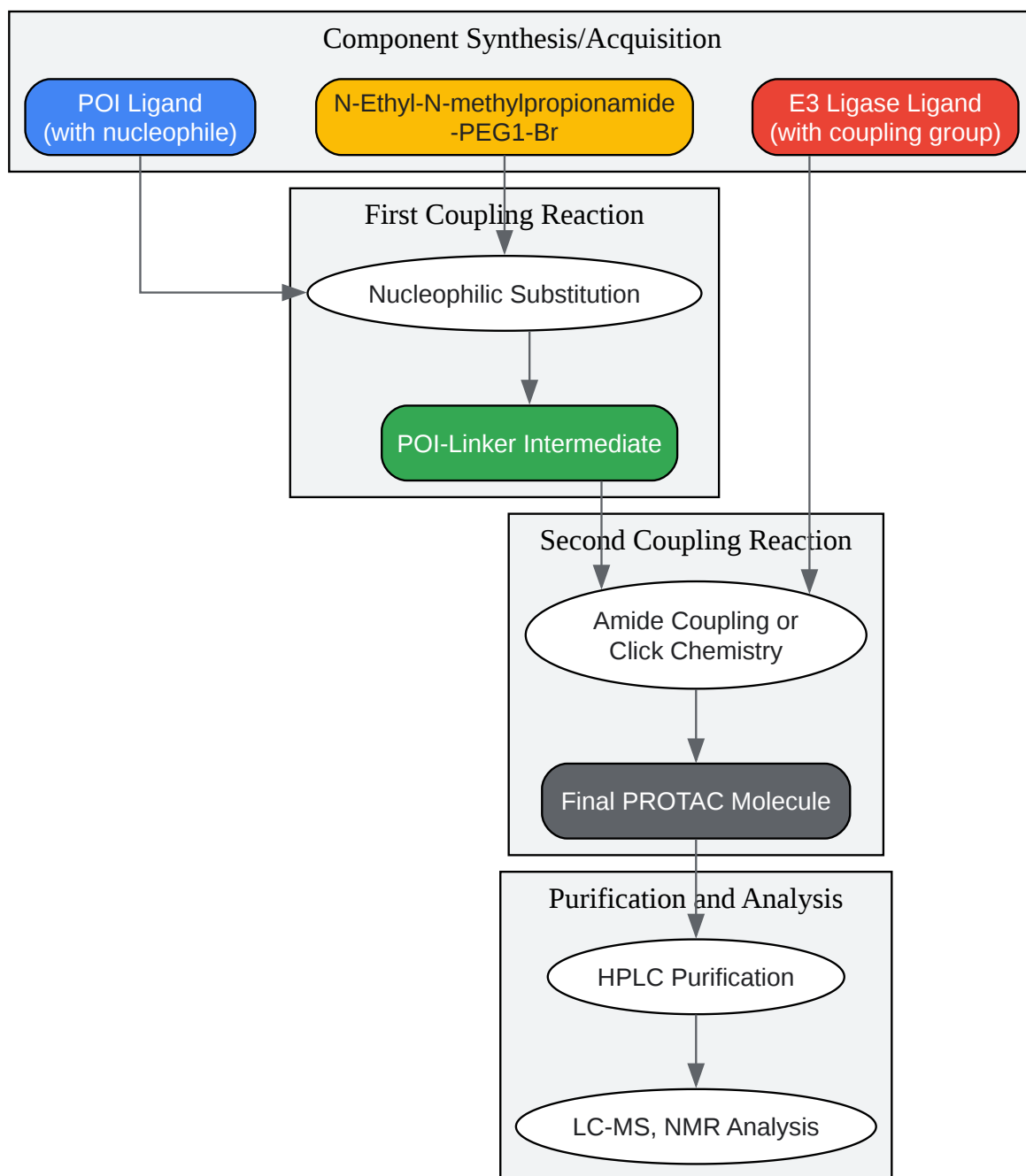
Role in PROTAC-Mediated Protein Degradation

PROTACs are heterobifunctional molecules that co-opt the cell's natural protein disposal machinery, the ubiquitin-proteasome system, to selectively degrade target proteins. A PROTAC molecule consists of three key components: a ligand that binds to the target protein, a ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects the two. **N-Ethyl-N-methylpropionamide-PEG1-Br** serves as a building block for this linker.

The general mechanism of PROTAC action is as follows:

- The PROTAC molecule simultaneously binds to the target protein and an E3 ligase, forming a ternary complex.
- This proximity, induced by the PROTAC, facilitates the transfer of ubiquitin from the E3 ligase to the target protein.
- The poly-ubiquitinated target protein is then recognized and degraded by the proteasome.





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References

- 1. N-Ethyl-N-methylpropionamide-PEG1-Br | PROTAC Linker | MCE [medchemexpress.cn]
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